

Operational Safety Guide: Handling Cholest-7-en-3beta-ol (Lathosterol)[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Cholest-7-en-3beta-ol

CAS No.: 6036-58-4

Cat. No.: B11934347

[Get Quote](#)

Executive Summary

Cholest-7-en-3beta-ol (Lathosterol) is a late-stage intermediate in the cholesterol biosynthesis pathway.[1][2] While generally classified as non-hazardous under GHS criteria, its status as a bioactive lipid precursor necessitates strict containment protocols—not only to protect the operator from potential sensitization but to preserve the chemical integrity of the sample against environmental lipid contamination.

Immediate Action Required:

- **Primary Hazard:** Inhalation of fine particulates and potential biological activity upon systemic absorption.[2]
- **Critical Control:** Handle all solid powder within a certified chemical fume hood or biosafety cabinet to prevent dust generation.[1][2]
- **Solvent Warning:** This compound is frequently solubilized in Chloroform or Ethanol.[1][2] Operational safety must shift to match the solvent's hazard profile immediately upon dissolution.[2]

Hazard Profile & Risk Assessment

Before selecting PPE, we must understand the nature of the risk. Lathosterol is not acutely toxic, but it is physiologically active.[\[2\]](#)

Parameter	Specification	Operational Implication
CAS Number	80-99-9	Unique identifier for inventory tracking. [1] [2]
Physical State	White Solid / Powder	High risk of static-induced dispersion. [1] [2]
Bioactivity	Cholesterol Precursor	Potential for metabolic interference if absorbed chronically. [1] [2]
Solubility	Chloroform, Ethanol, Acetone	Critical: Once dissolved, the permeation risk is defined by the solvent, not the solute.
GHS Classification	Not Classified (Caution advised)	Treat as a potential irritant; substance not fully tested. [1] [2]

Expert Insight: Many researchers underestimate sterols because they are "natural."[\[1\]](#)[\[2\]](#) However, laboratory-grade sterols are highly concentrated.[\[1\]](#)[\[2\]](#) Inhalation of lipid dusts can lead to "lipid pneumonia" or long-term respiratory sensitization.[\[1\]](#)[\[2\]](#) Furthermore, skin oils contain cholesterol; handling without gloves risks contaminating your sample with your own biological lipids, ruining mass spectrometry data.[\[1\]](#)

Personal Protective Equipment (PPE) Matrix

This matrix is designed to be self-validating: if the condition changes (e.g., solid to liquid), the PPE must upgrade.[\[1\]](#)[\[2\]](#)

A. Solid Handling (Weighing & Transfer)[\[1\]](#)[\[2\]](#)

- Respiratory: N95 Particulate Respirator (minimum) if outside a hood.[\[1\]](#)[\[2\]](#) Preferred: Handling inside a Class II Biological Safety Cabinet or Fume Hood (No respirator needed if

sash is proper).[1][2]

- Hand Protection:Nitrile Gloves (Standard 4-6 mil).[1][2] Double-gloving is recommended to prevent skin oil transfer to the sample.[1][2]
- Eye Protection:Safety Glasses with side shields.[1][2]
- Body: Standard Laboratory Coat (buttoned).

B. Solution Handling (Chloroform/Methanol Solvents)[1][2]

- Respiratory:Chemical Fume Hood (Mandatory).[1][2] Chloroform is a volatile carcinogen.[1][2]
- Hand Protection:PVA (Polyvinyl alcohol) or Viton gloves are ideal for chloroform.[1][2] If using Nitrile, use "Splash Protection Only" protocols: change gloves immediately upon contact.[2] Chloroform permeates standard nitrile in <3 minutes.[1][2]
- Eye Protection:Chemical Splash Goggles.[2][3]

Operational Workflow: Step-by-Step

Phase 1: Preparation & Weighing[1]

- Static Control: Sterol powders are static-prone.[1][2] Use an anti-static gun or wipe on the spatula before entering the vial.[2]
- Containment: Place the analytical balance inside the fume hood if vibration limits allow. If not, use a powder containment hood.[2]
- Transfer: Never pour from the stock bottle. Use a clean, disposable spatula to transfer small amounts to a weighing boat.[2]

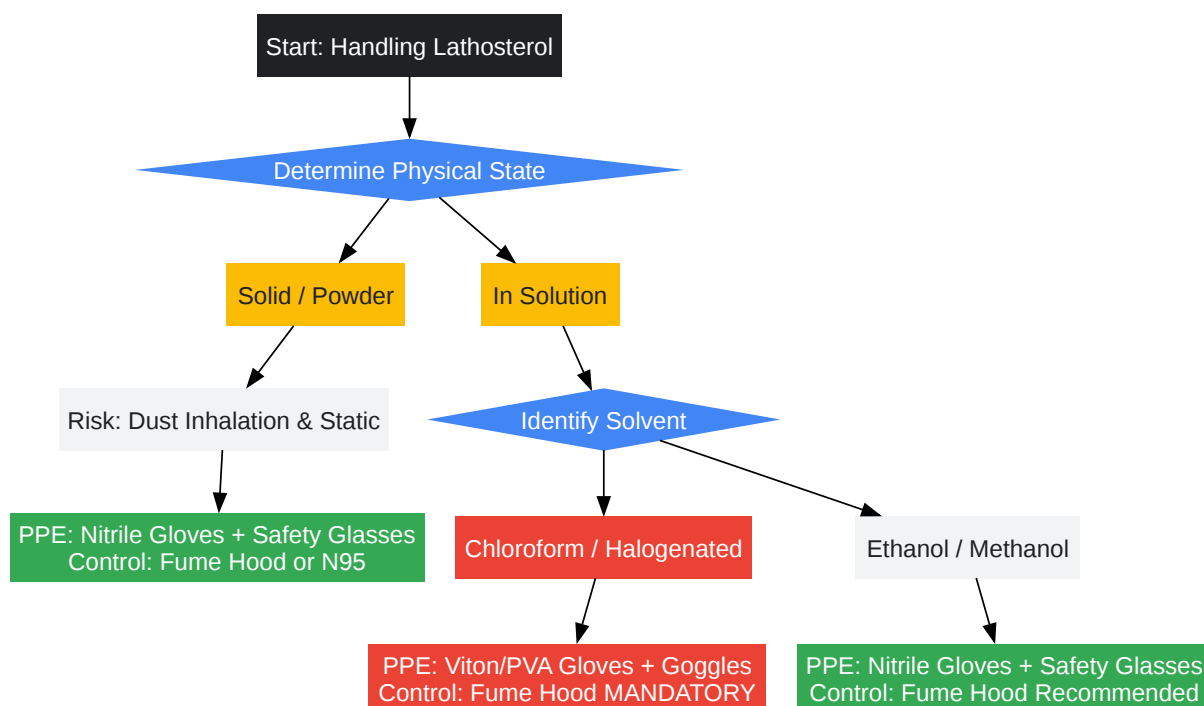
Phase 2: Solubilization (The Critical Transition)[1]

- Solvent Addition: Add solvent (e.g., Chloroform) slowly down the side of the vial to minimize aerosolization of the powder.[2]

- Vortexing: Cap the vial tightly before vortexing. Ensure the cap liner is compatible with chloroform (Teflon/PTFE lined caps are required).[2]
- Labeling: Immediately label the vial with the solvent name. A "Lathosterol" label is insufficient if it is dissolved in a carcinogen.[1][2]

Phase 3: Visualization of Safety Logic

The following diagram illustrates the decision-making process for PPE selection based on the state of the matter.



[Click to download full resolution via product page](#)

Caption: Decision tree for selecting PPE based on physical state and solvent toxicity. Note the escalation for Chloroform.

Disposal & Emergency Response

Waste Disposal[1][4][5]

- Solid Waste: Dispose of contaminated weighing boats and gloves in Hazardous Solid Waste containers.[2] Do not throw in regular trash.
- Liquid Waste:
 - If dissolved in Ethanol: Flammable Organic Waste.[1][2]
 - If dissolved in Chloroform: Halogenated Organic Waste.[1][2] Segregation is critical; mixing halogenated and non-halogenated solvents can increase disposal costs and chemical risks.

Spill Cleanup[1]

- Solid Spill: Do not sweep dry dust (creates aerosols).[1][2] Cover with wet paper towels (water or ethanol) to dampen, then wipe up.[2]
- Solution Spill: Evacuate area if outside a hood. Allow fumes to dissipate if minor.[1][2] Use a spill kit with absorbent pads (vermiculite or charcoal).[1][2]

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version.[4] National Academies Press (US).[1][2]
- PubChem. (n.d.).[1][2] **Cholest-7-en-3beta-ol** (Compound Summary).[1][2][5] National Center for Biotechnology Information.[1][2] [1][2]
- Occupational Safety and Health Administration (OSHA). (n.d.).[2] Personal Protective Equipment (Standard 1910.132).[1][2] United States Department of Labor.[1][2] [1][2]
- Sigma-Aldrich. (2023).[1][2] Safety Data Sheet: 5 α -Cholest-7-en-3 β -ol.[1][2][5][1][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 7 α -Hydroxycholesterol|566-26-7|MSDS [dcchemicals.com]
- 2. Lathosterol | C₂₇H₄₆O | CID 65728 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Personal Protective Equipment for Laboratories | Environmental Health and Safety [ehs.dartmouth.edu]
- 4. reed.edu [reed.edu]
- 5. 5 α -Cholest-7-en-3 β -ol 80-99-9 [sigmaaldrich.com]
- To cite this document: BenchChem. [Operational Safety Guide: Handling Cholest-7-en-3 β -ol (Lathosterol)][1][2]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11934347/docs#operational-safety-guide-handling-cholest-7-en-3beta-ol-lathosterol-1-2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)